

A Comparative Guide to Diisopropyl Terephthalate and Phthalate Plasticizers (DOP, DINP)

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Compound of Interest

Compound Name: *Diisopropyl terephthalate*

Cat. No.: *B1594509*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Diisopropyl terephthalate** (DIPT), a terephthalate-based plasticizer, with two commonly used ortho-phthalate plasticizers, Dioctyl Phthalate (DOP) and Diisononyl Phthalate (DINP). The information presented is intended to assist in the evaluation of these plasticizers for various applications, with a focus on performance, safety, and regulatory considerations.

Chemical Structure and Classification

The fundamental difference between DIPT and the phthalate plasticizers DOP and DINP lies in their chemical structure. DIPT is a terephthalate, meaning the ester groups are attached to the benzene ring in the para (1,4) position. In contrast, DOP and DINP are ortho-phthalates, with the ester groups in the ortho (1,2) position. This structural variance significantly influences their physical and toxicological properties.

- **Diisopropyl terephthalate** (DIPT): A diester of terephthalic acid and isopropanol.
- Dioctyl Phthalate (DOP) / Di(2-ethylhexyl) phthalate (DEHP): A diester of phthalic acid and 2-ethylhexanol. It is a low molecular weight (LMW) ortho-phthalate.^[1]
- Diisononyl Phthalate (DINP): A diester of phthalic acid and isononyl alcohol. It is a high molecular weight (HMW) ortho-phthalate.^[1]

Performance Comparison

The performance of a plasticizer is critical for its application in flexible Polyvinyl Chloride (PVC) and other polymers. Key performance indicators include plasticizing efficiency, migration resistance, thermal stability, and mechanical properties imparted to the polymer.

While direct, comprehensive comparative studies detailing the performance of DIPT against DOP and DINP are limited in publicly available literature, general characteristics of terephthalates versus ortho-phthalates can be used for a qualitative assessment. Dioctyl terephthalate (DOTP), a close structural analog of DIPT, is often used as a benchmark for non-phthalate plasticizer performance.

General Performance Characteristics:

Property	Diisopropyl Terephthalate (DIPT) (inferred from Terephthalate data)	Dioctyl Phthalate (DOP)	Diisononyl Phthalate (DINP)
Plasticizing Efficiency	Good	Excellent	Good, slightly lower than DOP[2]
Volatility	Low[3]	High[4]	Lower than DOP[4]
Migration Resistance	High	Low[1]	Higher than DOP[2][4]
Thermal Stability	High	Moderate	Good
Low-Temperature Flexibility	Good	Excellent	Good

Data Summary of Key Performance Metrics:

Due to the limited availability of direct comparative data for DIPT, the following tables provide a summary of typical performance data for DOP and DINP, along with general expectations for terephthalates like DIPT based on available information for similar molecules like DOTP.

Table 1: Mechanical Properties of Plasticized PVC (Typical Values)

Property	Test Method	Unplasticized PVC	PVC + DOP (40 phr)	PVC + DINP (40 phr)	PVC + DIPT (40 phr)
Tensile Strength (MPa)	ASTM D638	~52[5]	~15-25	~20-30	Data not available
Elongation at Break (%)	ASTM D638	<10	~250-400	~300-450	Data not available
Shore A Hardness	ASTM D2240	~100	~70-85	~75-90	Data not available

Table 2: Migration and Volatility of Plasticizers

Property	Test Method	DOP	DINP	DIPT (Expected)
Volatility (Weight Loss, %)	(e.g., 7 days at 100°C)	High	Lower than DOP	Low
Migration into Hexane (%)	Solvent Extraction	High	Lower than DOP	Low
Migration into Water (%)	Solvent Extraction	Low	Low	Low

Table 3: Thermal Properties of Plasticized PVC

Property	Test Method	PVC + DOP	PVC + DINP	PVC + DIPT (Expected)
Glass Transition Temp. (Tg, °C)	DSC/DMA	Significantly Reduced	Reduced	Significantly Reduced
Decomposition Temp. (°C)	TGA	~250-350	~270-370	Higher than DOP

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment and comparison of plasticizer performance. Standardized test methods from organizations like ASTM International are widely used in the industry.

Plasticizer Efficiency

Method: ASTM D2284 - Standard Test Method for Acidity of Formaldehyde Solutions. (Note: A more relevant standard for plasticizer efficiency is ASTM D2288 which is not directly found but related to testing physical properties). A common method to assess plasticizer efficiency is by measuring the mechanical properties of the plasticized PVC.[6]

Protocol Outline:

- **Compounding:** Prepare PVC formulations with varying concentrations of the plasticizer (e.g., 30, 40, 50 parts per hundred of resin - phr).
- **Molding:** Process the compounds into sheets of uniform thickness using a two-roll mill and a compression molder.
- **Conditioning:** Condition the molded sheets at a standard temperature and humidity (e.g., 23°C and 50% RH for 24 hours).
- **Testing:**
 - **Tensile Properties (ASTM D638):** Cut dumbbell-shaped specimens and measure tensile strength, elongation at break, and modulus of elasticity using a universal testing machine.
 - **Hardness (ASTM D2240):** Measure the Shore A or D hardness of the conditioned sheets using a durometer.

Migration Resistance

Migration of plasticizers can occur through volatilization (loss to air), exudation (migration to the surface), and extraction (leaching into a contacting liquid or solid).

3.2.1. Volatility (Activated Carbon Method)

Method: Based on ISO 177 and ASTM D1203.

Protocol Outline:

- Sample Preparation: Cut circular discs of the plasticized PVC sheet of a defined diameter.
- Initial Weighing: Accurately weigh the samples.
- Exposure: Place the samples in a container with activated carbon and heat in an oven at a specified temperature and duration (e.g., 70°C for 24 hours).
- Final Weighing: After cooling, reweigh the samples. The weight loss is attributed to the volatilization of the plasticizer.

3.2.2. Solvent Extraction

Method: Based on ASTM D1239.

Protocol Outline:

- Sample Preparation: Cut specimens of the plasticized PVC sheet of known dimensions and weight.
- Immersion: Immerse the specimens in a specific solvent (e.g., hexane for fatty food simulation, ethanol/water for aqueous simulation) in a sealed container.
- Incubation: Keep the container at a controlled temperature for a defined period (e.g., 24 hours at 25°C).
- Analysis:
 - Gravimetric: Remove the samples, dry them, and weigh to determine the weight loss due to extraction.
 - Chromatographic: Analyze the solvent using Gas Chromatography-Mass Spectrometry (GC-MS) to quantify the amount of migrated plasticizer.

Thermal Stability

Method: Thermogravimetric Analysis (TGA).

Protocol Outline:

- Sample Preparation: Place a small, accurately weighed sample (5-10 mg) of the plasticized PVC material into a TGA crucible.
- Heating Program: Heat the sample in a controlled atmosphere (e.g., nitrogen or air) at a constant heating rate (e.g., 10°C/min) over a defined temperature range (e.g., 30°C to 600°C).^[7]
- Data Analysis: Record the weight loss as a function of temperature. The onset of decomposition temperature and the temperature at specific weight loss percentages (e.g., 5% or 10%) are used to evaluate thermal stability.

Toxicity and Endocrine Disruption Potential

The toxicological profile of plasticizers is a major consideration, particularly for applications in medical devices, food contact materials, and consumer products. Phthalates, especially LMW phthalates like DOP, have been identified as endocrine-disrupting chemicals (EDCs).^[8]

DOP (DEHP):

- Classified as a reproductive toxicant.^[1]
- Identified as an endocrine disruptor, with evidence of anti-androgenic effects.^[8]
- Its use is restricted in many applications, particularly in toys and childcare articles.^[1]

DINP:

- As an HMW phthalate, it is considered to have a better toxicological profile than DOP.^[1]
- However, concerns about its potential endocrine-disrupting effects remain, and its use is also restricted in certain applications like toys and childcare articles.^[3]

DIPT:

- As a terephthalate, DIPT is structurally different from ortho-phthalates and is generally expected to have a more favorable toxicological profile. Terephthalates like DOTP are not classified as endocrine disruptors and are considered safer alternatives to DOP.[\[9\]](#)
- However, specific toxicological data for DIPT is limited in the public domain. Further research and specific assessments are needed for a conclusive evaluation of its endocrine disruption potential and overall safety.

Signaling Pathways in Phthalate Toxicity

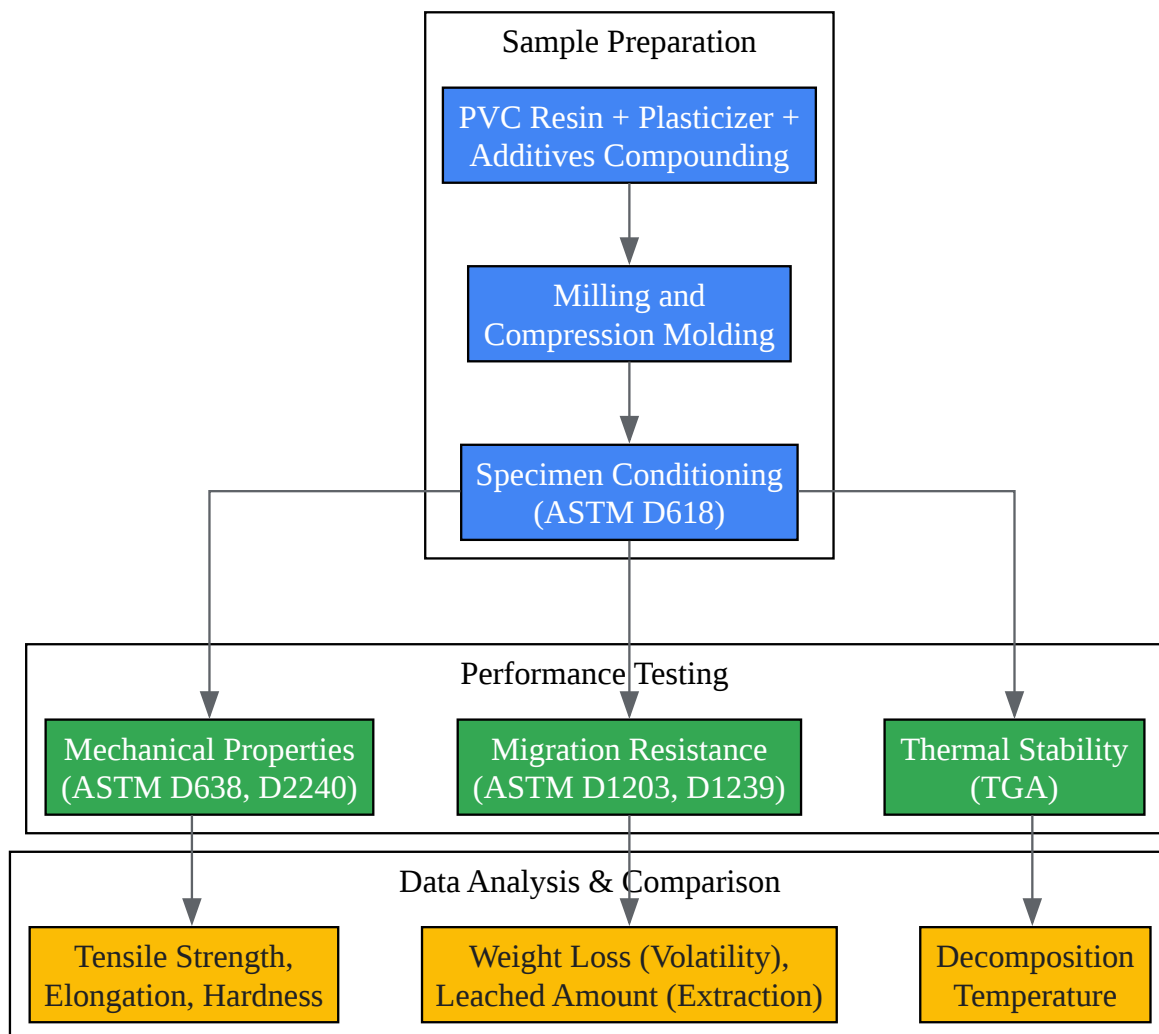
Phthalate-induced toxicity is known to involve multiple cellular signaling pathways. Exposure to certain phthalates can lead to oxidative stress, inflammation, and apoptosis. Key signaling pathways implicated include:

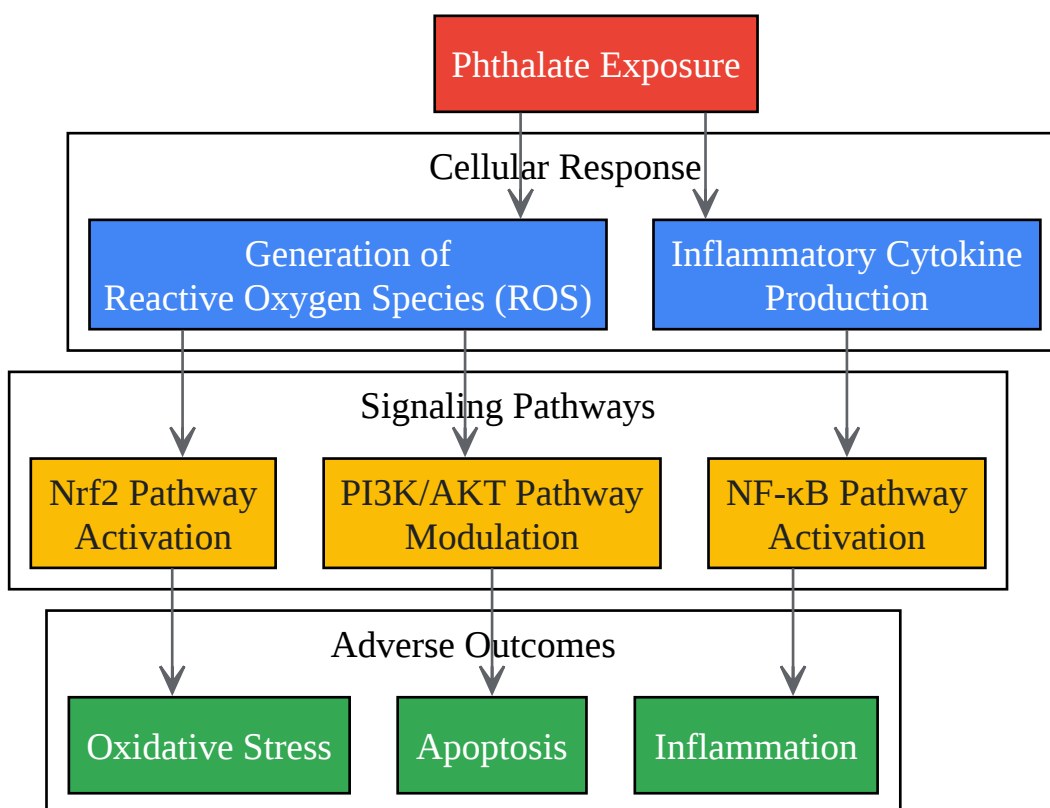
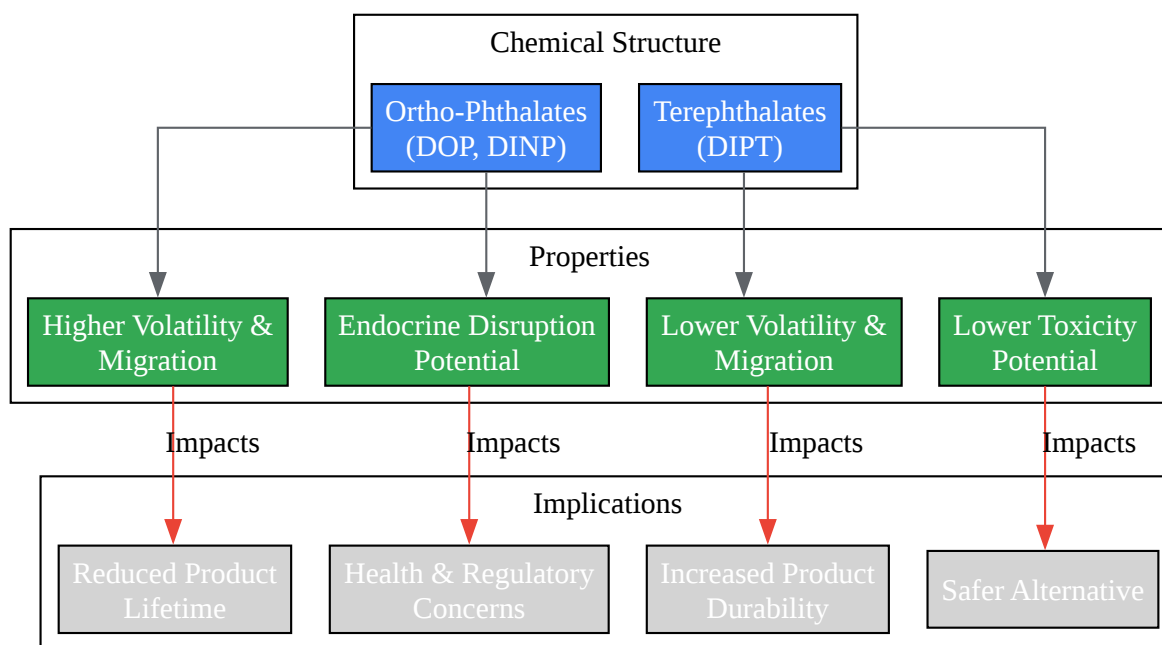
- Nuclear Factor erythroid 2-related factor 2 (Nrf2) pathway: Involved in the cellular response to oxidative stress.[\[10\]](#)[\[11\]](#)
- Nuclear Factor-kappa B (NF-κB) pathway: A key regulator of inflammatory responses.[\[10\]](#)[\[11\]](#)
- Phosphatidylinositol-3-kinase (PI3K)/AKT pathway: Plays a crucial role in cell survival and proliferation.[\[10\]](#)[\[11\]](#)

Disruption of these pathways by phthalates can lead to a range of adverse health effects.

Mandatory Visualizations

Experimental Workflow for Plasticizer Performance Evaluation





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